

Solubility Profile of Boc-2-Nal-OH in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Boc-2-Nal-OH

Cat. No.: B558725

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This technical guide provides an in-depth overview of the solubility of N-tert-butoxycarbonyl-3-(2-naphthyl)-L-alanine (**Boc-2-Nal-OH**), a key building block in peptide synthesis and drug discovery. Understanding its solubility in various organic solvents is critical for its effective use in synthetic protocols, purification, and formulation development.

Core Physical and Chemical Properties

Boc-2-Nal-OH is an amino acid derivative characterized by the presence of a hydrophobic naphthyl group and a lipophilic tert-butoxycarbonyl (Boc) protecting group. These structural features significantly influence its solubility, rendering it more soluble in organic solvents than in aqueous solutions.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₁ NO ₄	[1][2][3]
Molecular Weight	315.36 g/mol	[1][2][4]
Melting Point	~95-98 °C (decomposes)	[2][5]
Appearance	Off-white to white crystalline powder	[5][6]

Quantitative and Qualitative Solubility Data

The solubility of **Boc-2-Nal-OH** has been determined in several common organic solvents. The following table summarizes the available quantitative and qualitative data.

Solvent	Abbreviation	Solubility	Remarks	Source
Ethanol	EtOH	100 mg/mL (317.10 mM)	Requires sonication for dissolution.	[4]
Ethanol	EtOH	Sparingly Soluble	-	[5][7]
Methanol	MeOH	Slightly Soluble	-	[5]
Chloroform	CHCl ₃	Sparingly Soluble	-	[5][7]

The significant solubility in ethanol is noteworthy and makes it a suitable solvent for preparing stock solutions and for reactions where high concentrations are required.[4][7] The "sparingly" and "slightly" soluble nature in other solvents suggests that for applications requiring high concentrations in those media, alternative solvents or solvent mixtures might be necessary. The hydrophobic nature of the naphthyl ring and the Boc group contribute to its limited solubility in more polar solvents.[7]

Experimental Protocol for Solubility Determination

The following protocol outlines a general method for determining the solubility of **Boc-2-Nal-OH** in a given organic solvent. This method can be adapted for various protected amino acids.

Materials and Equipment:

- **Boc-2-Nal-OH**
- Organic solvents of interest (e.g., Dichloromethane, Methanol, Ethanol, Ethyl Acetate, Acetonitrile, Dimethylformamide, Dimethyl Sulfoxide)
- Analytical balance

- Vortex mixer
- Sonicator bath
- Thermostatically controlled shaker or incubator
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm or 0.45 μm)

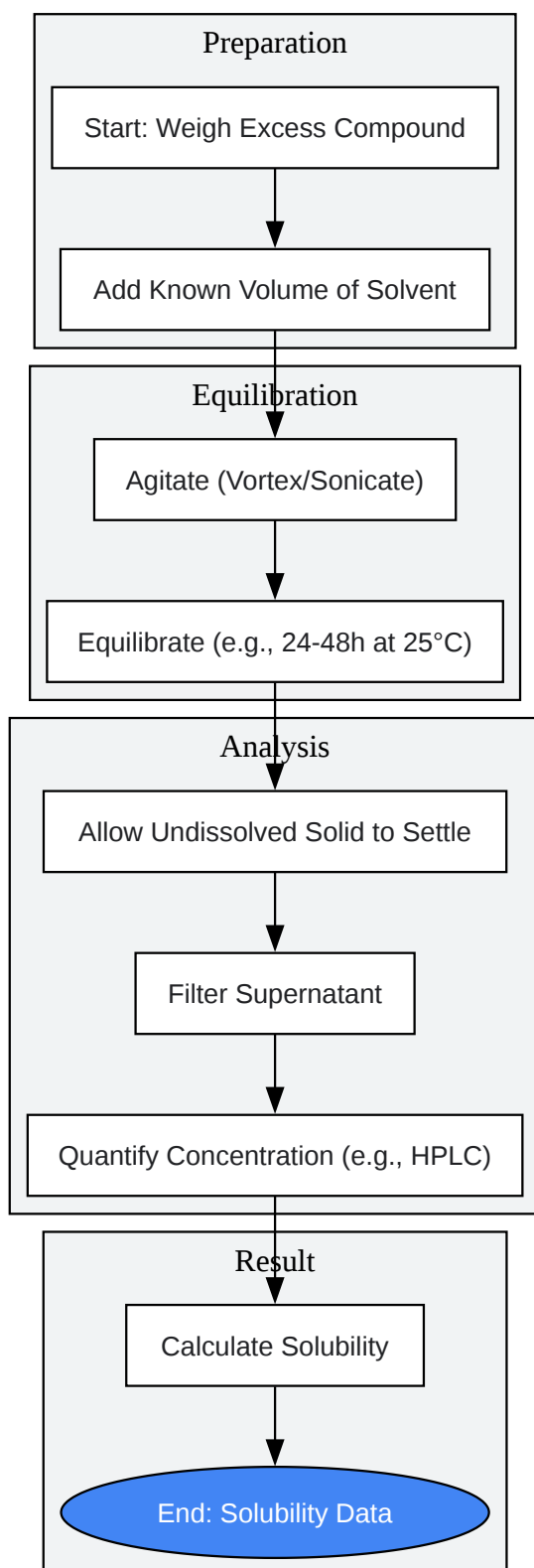
Procedure:

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **Boc-2-Nal-OH** into a series of vials.
 - Add a known volume of the desired organic solvent to each vial.
 - Tightly cap the vials to prevent solvent evaporation.
 - Agitate the vials using a vortex mixer for 1-2 minutes to ensure initial dispersion.
 - Place the vials in a thermostatically controlled shaker and equilibrate at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. Sonication can be used initially to aid dissolution.[\[4\]](#)[\[8\]](#)
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for at least 2 hours to allow any undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Filter the collected supernatant through a syringe filter to remove any remaining solid particles. This step is crucial to avoid artificially high solubility values.

- Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **Boc-2-Nal-OH** of known concentrations.
 - Inject the standard solutions into the HPLC system to generate a calibration curve.
 - Inject the diluted sample solution into the HPLC system.
 - Determine the concentration of **Boc-2-Nal-OH** in the sample solution by comparing its peak area to the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility using the following formula: $\text{Solubility (mg/mL)} = (\text{Concentration from HPLC (mg/mL)}) \times (\text{Dilution Factor})$

Logical Workflow for Solubility Assessment

The following diagram illustrates a general workflow for assessing the solubility of a compound like **Boc-2-Nal-OH**.



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Caption: A generalized workflow for the experimental determination of compound solubility.

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